

1-Bromotridecane safety data sheet (SDS) information

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Compound of Interest

Compound Name: 1-Bromotridecane

Cat. No.: B143060

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An In-depth Technical Guide to the Safety Data for **1-Bromotridecane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **1-Bromotridecane** (CAS No. 765-09-3), a long-chain alkyl bromide. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards. This document is intended to be a valuable resource for professionals working with this chemical in research and development settings.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **1-Bromotridecane**. These characteristics are essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₂₇ Br	[1][2][3]
Molecular Weight	263.26 g/mol	[1][2][3]
Appearance	Colorless to light yellow liquid/oil	[1][4]
Melting Point	4-7 °C	[1][4][5]
Boiling Point	148-150 °C at 10 mmHg	[1][4][5]
Density	1.03 g/mL at 25 °C	[1][5]
Vapor Density	9.2 (vs air)	[1][5]
Vapor Pressure	0.00322 mmHg at 25 °C	[4]
Flash Point	> 110 °C (> 230 °F) - closed cup	[1][2]
Refractive Index	n _{20/D} 1.459	[1][4][5]
Solubility	Soluble in Chloroform, Methanol. Insoluble in water.	[1][4]
Stability	Stable under normal conditions.	[1]
Incompatibilities	Strong bases, strong oxidizing agents.	[1]

Toxicological Information

The toxicological profile of **1-Bromotridecane** is summarized below. The available data indicates that it is harmful if swallowed and can cause irritation to the skin and respiratory system, with a risk of serious eye damage.

Endpoint	Result	Species	Reference(s)
Acute Toxicity (Oral)	Harmful if swallowed (Category 4)	Not specified	[3][6]
Acute Toxicity (Intravenous)	LD50: 180 mg/kg	Mouse	[7]
Skin Corrosion/Irritation	Causes skin irritation (Category 2)	Not specified	[3][6]
Serious Eye Damage/Irritation	Causes serious eye damage (Category 1)	Not specified	[3][6]
STOT-Single Exposure	May cause respiratory irritation (Category 3)	Not specified	[3][6]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC or ACGIH.	Not applicable	[7]
Mutagenicity	No data available	Not applicable	[7]

Hazard Identification and Classification

1-Bromotridecane is classified under the Globally Harmonized System (GHS) with the following hazard statements and pictograms.

GHS Classification	Hazard Statement	Signal Word	Pictogram	Reference(s)
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	[3][6]	
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Warning	[3][6]	
Serious Eye Damage/Eye Irritation (Category 1)	H318: Causes serious eye damage	Danger	[3][6]	
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation	Warning	[3][6]	

Experimental Protocols

The following sections detail the methodologies for key experiments cited in the safety data for **1-Bromotridecane**.

Flash Point Determination (ASTM D93)

The flash point of **1-Bromotridecane** is determined using the Pensky-Martens closed-cup method, as standardized by ASTM D93.[8] This test is suitable for petroleum products with flash points between 40°C and 370°C.[2][9][10]

Methodology:

- A brass test cup is filled with the sample to a specified level.
- The cup is closed with a lid that has openings for an ignition source and a stirrer.

- The sample is heated at a controlled rate while being continuously stirred.[8]
- At regular temperature intervals, the stirring is paused, and an ignition source (a small flame) is dipped into the vapor space of the cup.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite with a brief flash.[8]

Acute Dermal Toxicity (OECD Guideline 402)

This test is designed to assess the short-term toxic effects of a substance following a single, uninterrupted dermal exposure.[11][12]

Methodology:

- The test is typically performed on a small number of animals of a single sex (usually female rats).[13]
- The fur is removed from a dorsal area of the trunk of the test animal (approximately 10% of the body surface area).[14]
- The test substance is applied uniformly over the shaved area and held in contact with the skin with a porous gauze dressing for a 24-hour period.[14]
- A fixed dose procedure is used, starting with a dose based on available information or a sighting study.
- Animals are observed for signs of toxicity and mortality for at least 14 days.[12]
- The LD50 (the dose causing death in 50% of the test animals) can be estimated from the observed mortalities.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This method evaluates the potential of a substance to cause reversible (irritation) or irreversible (corrosion) inflammatory changes to the skin.[15]

Methodology:

- The test is typically conducted on albino rabbits.
- A small amount of the test substance (0.5 mL for liquids) is applied to a small patch of shaved skin (approximately 6 cm²).
- The treated area is covered with a gauze patch for a 4-hour exposure period.
- After exposure, the substance is removed, and the skin is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) for up to 14 days.
- The severity of the skin reactions is scored to determine the level of irritation or corrosion.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

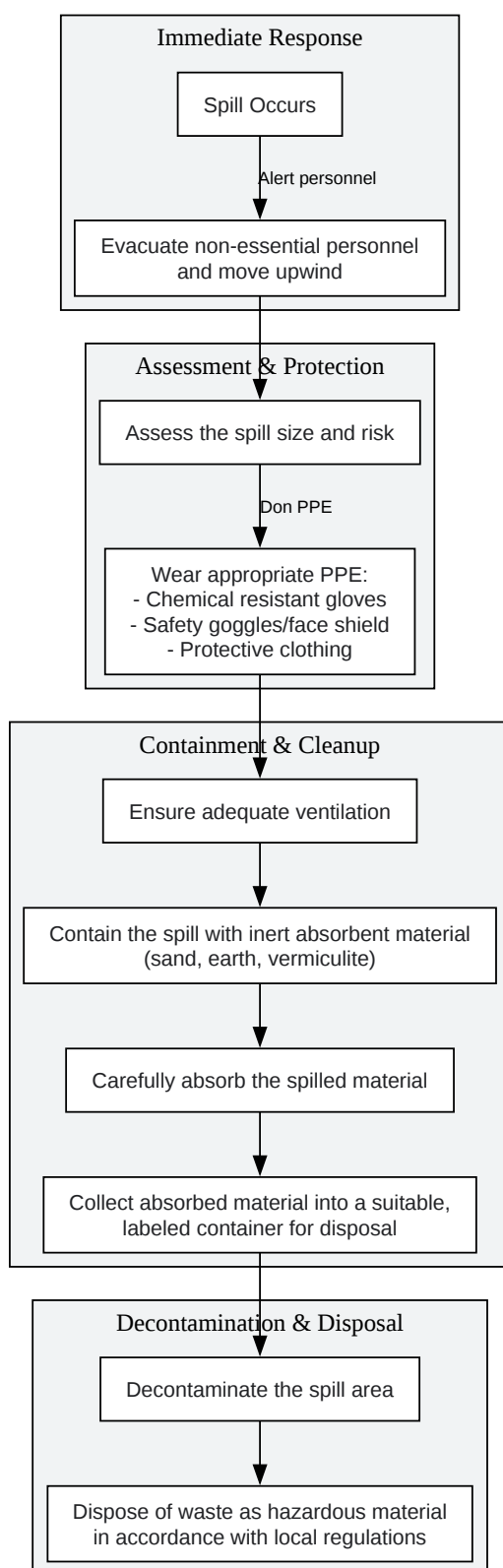
This test assesses the potential of a substance to cause damage to the eye after a single application.^{[3][6]}

Methodology:

- The test is typically performed on a single albino rabbit initially.
- A single dose of the test substance is applied into the conjunctival sac of one eye, while the other eye serves as a control.^[3]
- The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
- The severity and reversibility of any lesions are scored to classify the substance's irritation or corrosive potential.
- The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.^[6]

Handling and Emergency Procedures

Proper handling and emergency preparedness are crucial when working with **1-Bromotridecane**. The following workflow illustrates the recommended procedure for handling a spill.



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